Application Note: Functionalization of the C3-Aldehyde Group in 1-Benzylindazole

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Compound of Interest

Compound Name:	*1-Benzylindazole-3-carbaldehyde*
CAS No.:	*1186509-61-4*
Cat. No.:	*B581387*

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Executive Summary & Strategic Analysis

The **1-benzylindazole-3-carbaldehyde** scaffold represents a critical "privileged structure" in modern drug discovery, particularly within the kinase inhibitor space (e.g., analogues of Lificiguat, Pazopanib). The C3-aldehyde functionality serves as a linchpin electrophile, allowing for the rapid generation of chemical diversity at a vector distinct from the N1-benzyl tail.

Unlike the electron-rich C3-position of indoles, the C3-position of the indazole ring is less nucleophilic due to the adjacent pyridine-like nitrogen (N2). Consequently, the C3-aldehyde is highly reactive toward nucleophiles and susceptible to chemoselective transformations without requiring harsh activation.[1] This guide details four high-value functionalization protocols: Reductive Amination, Wittig Olefination, Pinnick Oxidation, and Heterocyclization.

Chemical Reactivity Profile[2]

- Electrophilicity: High.[1] The C=O bond is activated by the electron-withdrawing nature of the imine-like N2.[1]

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- Stability: The N1-benzyl group acts as a robust protecting group, stable to basic, oxidative, and mild reductive conditions, preventing N-deprotonation or side reactions at N1.
- Sterics: The C3 position is relatively unhindered, allowing reaction with bulky nucleophiles.

Reaction Pathway Visualization

The following diagram illustrates the divergent synthesis pathways starting from the parent aldehyde.

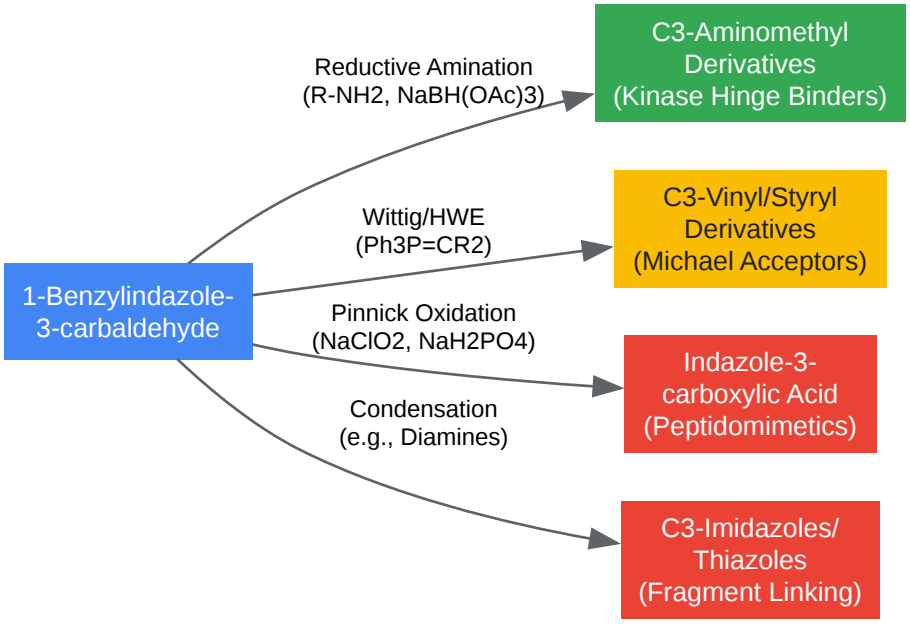

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Figure 1: Divergent functionalization logic for the **1-benzylindazole-3-carbaldehyde** scaffold. [2]

Detailed Experimental Protocols

Protocol A: Reductive Amination (Access to Secondary Amines)

Application: Synthesis of amine-linked kinase inhibitors.[1] Mechanism: Formation of an iminium ion intermediate followed by in situ hydride transfer.[1]

Reagents:

- **1-Benzylindazole-3-carbaldehyde** (1.0 equiv)[3]
- Amine (1.1–1.2 equiv)
- Sodium triacetoxyborohydride (STAB, 1.5 equiv)
- Acetic acid (catalytic, 1-2 drops)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Step-by-Step Methodology:

- Imine Formation: In an oven-dried round-bottom flask, dissolve the aldehyde in anhydrous DCM (0.1 M concentration).
- Add the amine (1.2 equiv).[1] If the amine is a salt (e.g., HCl salt), add 1.2 equiv of TEA to liberate the free base.
- Add catalytic acetic acid to adjust pH to ~5–6 (facilitates iminium formation).[1] Stir at Room Temperature (RT) for 30–60 minutes.
  - Checkpoint: Monitor by TLC.[1][4] A shift in Rf usually indicates imine formation.[1]
- Reduction: Cool the mixture to 0°C. Add NaBH(OAc)3 (1.5 equiv) in one portion.
- Allow the reaction to warm to RT and stir for 4–16 hours.
- Workup: Quench with saturated aqueous NaHCO3. Extract with DCM (3x).[1] Wash combined organics with brine, dry over Na2SO4, and concentrate.
- Purification: Flash column chromatography (typically Hexanes/EtOAc or DCM/MeOH).[1]

Expert Insight: NaBH(OAc)3 is preferred over NaBH3CN due to lower toxicity and better selectivity for aldehydes over ketones/esters.[1]

Protocol B: Wittig Olefination (Chain Extension)

Application: Installing Michael acceptors or hydrophobic linkers.[1]

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Reagents:

- Phosphonium salt (e.g., Methyltriphenylphosphonium bromide, 1.2 equiv)
- Base: Potassium tert-butoxide (KOtBu) or n-BuLi (1.2 equiv)
- Solvent: Anhydrous THF

Step-by-Step Methodology:

- Ylide Generation: Suspend the phosphonium salt in anhydrous THF (0.2 M) under N2 atmosphere. Cool to 0°C.[1]
- Add the base (KOtBu) dropwise.[1] The solution should turn bright yellow/orange (indicative of ylide formation).[1] Stir for 30 mins at 0°C.
- Addition: Add **1-benzylindazole-3-carbaldehyde** (dissolved in minimal THF) dropwise to the ylide solution.
- Reaction: Stir at 0°C for 1 hour, then warm to RT.
  - Note: If the aldehyde is sterically hindered, heating to reflux may be required, but C3-aldehydes are generally reactive.
- Workup: Quench with saturated NH4Cl. Extract with EtOAc.[1][4]
- Purification: Silica gel chromatography. The byproduct (triphenylphosphine oxide) is polar and can be difficult to remove; triturating the crude solid with hexanes often precipitates the oxide.[1]

Protocol C: Pinnick Oxidation (Aldehyde to Carboxylic Acid)

Application: Generating the carboxylic acid for amide coupling (peptidomimetics).[1] Why Pinnick? It avoids the use of toxic chromium reagents (Jones) and prevents over-oxidation or side reactions common with KMnO4.[1]

Reagents:

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- Aldehyde (1.0 equiv)[3]
- Sodium Chlorite ($NaClO_2$, 1.5–2.0 equiv)
- Sodium Dihydrogen Phosphate (NaH_2PO_4, scavenger, 1.5 equiv)
- 2-Methyl-2-butene (scavenger for HOCl, 5–10 equiv)
- Solvent: t-BuOH/Water (3:1)

Step-by-Step Methodology:

- Dissolve the aldehyde and 2-methyl-2-butene in t-BuOH.[1]
- Dissolve $NaClO_2$ and NaH_2PO_4 in water.
- Add the aqueous solution to the organic solution dropwise at RT.
- Stir vigorously for 2–4 hours. The yellow color of ClO_2 may appear transiently.[1]
- Workup: Acidify to pH 2–3 with 1N HCl. Extract with EtOAc.[1][4]
  - Critical: Do not acidify below pH 2 to avoid decomposition of the indazole or cleavage of the benzyl group (though unlikely under these mild conditions).[1]
- Isolation: The acid product can often be precipitated by concentrating the organic layer and adding hexanes, or purified by an acid-base extraction sequence.[1]

Quantitative Performance Data

The following table summarizes typical yields and conditions for these transformations on the **1-benzylindazole-3-carbaldehyde** scaffold.

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Transformation	Reagent System	Typical Yield	Selectivity/Notes
Reductive Amination	Aniline / NaBH(OAc)3	85–95%	Excellent tolerance of N-benzyl group.[1]
Wittig Olefination	Ph3P=CHCO2Et / DCM	80–90%	Predominantly E-isomer (>10:1).[1]
Pinnick Oxidation	NaClO2 / NaH2PO4	90–98%	No racemization of chiral centers on the benzyl chain (if any).[1]
Knoevenagel	Malononitrile / Piperidine	88–95%	Fast reaction (<1 hr), precipitates from EtOH.[1]

Troubleshooting & Optimization

- Solubility: **1-Benzylindazole-3-carbaldehyde** is hydrophobic.[1] If solubility in MeOH (for reductive amination) is poor, use a DCM/MeOH mixture or pure DCE.
- N-Benzyl Stability: The benzyl group is generally stable.[1] However, avoid BBr3 (used for demethylation) or H2/Pd-C at high pressures/temperatures, as these may cleave the benzyl group.
- Aldehyde Oxidation: The aldehyde can slowly oxidize to the acid upon air exposure.[1] Store under nitrogen at -20°C. If the starting material contains acid, purify via a short silica plug before use to ensure accurate stoichiometry.

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